

Personal protective equipment for handling 1,3-Diethynylbenzene

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Compound of Interest

Compound Name: 1,3-Diethynylbenzene

Cat. No.: B158350

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Essential Safety and Handling Guide for 1,3-Diethynylbenzene

This document provides immediate, essential safety protocols, operational guidelines, and disposal plans for the handling of **1,3-Diethynylbenzene**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Risk Assessment

1,3-Diethynylbenzene is a combustible liquid whose toxicological properties have not been fully investigated.^[1] It is crucial to handle this chemical with caution, assuming it may present hazards similar to related compounds, such as skin and eye irritation.^[2]^[3] On intense heating, it can form explosive mixtures with air, and its vapors, being heavier than air, may spread along floors.

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.
- P273: Avoid release to the environment.^[2]
- P302+P352: IF ON SKIN: Wash with plenty of water.^[3]

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure risk. The following equipment must be worn when handling **1,3-Diethynylbenzene**:

| PPE Category | Specification | Rationale |
|------------------------|---|---|
| Eye & Face Protection | Chemical safety goggles or a full-face shield.[1][4][5] | Protects against splashes and vapors. |
| Hand Protection | Chemical-impermeable gloves (e.g., Nitrile, Neoprene). Gloves must be inspected for integrity before use.[1][2][6] | Prevents direct skin contact. |
| Body Protection | Fire/flammable-resistant and impervious lab coat or coveralls.[2] | Protects skin from accidental spills and splashes. |
| Respiratory Protection | Generally not required if work is conducted in a well-ventilated area or fume hood. A NIOSH-approved respirator is necessary if aerosols are generated or ventilation is inadequate.[5] | Prevents inhalation of potentially harmful vapors or mists. |

All PPE should be removed and disposed of correctly after use to avoid cross-contamination.[1]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is essential for safety.

- Preparation and Engineering Controls:
 - Verify that a certified chemical fume hood is operational.

- Ensure that an eyewash station and a safety shower are unobstructed and within a 10-second travel distance.[\[5\]](#)[\[7\]](#)
- Clear the work area of all ignition sources, including hot plates, open flames, and spark-producing equipment.[\[2\]](#)[\[5\]](#)
- Use only non-sparking tools and explosion-proof ventilation and lighting systems.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Ground and bond all containers and receiving equipment to prevent static electricity buildup.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Chemical Handling:
 - Don all required PPE as specified in the table above.
 - Conduct all manipulations of **1,3-Diethynylbenzene** inside the chemical fume hood.
 - Keep the container tightly sealed when not in use.[\[2\]](#)[\[5\]](#)
 - Avoid direct contact with skin and eyes and prevent inhalation of any vapors.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Storage:
 - Store **1,3-Diethynylbenzene** in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[5\]](#)
 - The recommended storage temperature is between 2-8°C.[\[1\]](#)[\[4\]](#)
 - Store away from incompatible materials, particularly strong oxidizing agents.[\[5\]](#)[\[7\]](#)

Emergency Procedures

Immediate and appropriate action is critical in an emergency.

| Exposure Route | First Aid Measures |
|----------------|--|
| Inhalation | Move the individual to fresh air immediately. If breathing is labored, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention. [2] [6] |
| Skin Contact | Immediately remove all contaminated clothing. Wash the affected skin area with soap and copious amounts of water for at least 15 minutes. Seek medical attention. [2] [6] |
| Eye Contact | Flush eyes cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if it is safe to do so. Continue rinsing. Seek immediate medical attention. [2] [6] |
| Ingestion | Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [2] [6] |
| Spill | Evacuate the area and remove all ignition sources. Ventilate the space. Wearing full PPE, cover the spill with a liquid-absorbent, non-combustible material (e.g., Chemizorb®, sand). Collect the material into a suitable, closed container for disposal. [2] [6] |
| Fire | Use dry sand, dry chemical, alcohol-resistant foam, or carbon dioxide as extinguishing agents. [5] Firefighters must wear a self-contained breathing apparatus (SCBA). [2] |

Disposal Plan

All waste must be considered hazardous.

- Waste Collection:
 - Collect all **1,3-Diethynylbenzene** waste, including contaminated materials and disposable PPE, in a dedicated, clearly labeled, and sealed hazardous waste container.
 - Do not mix with other waste streams.
- Disposal Protocol:
 - Waste must be disposed of through a licensed professional waste disposal service.^[1] Options include a chemical destruction plant or controlled incineration with flue gas scrubbing.^[2]
 - Do not pour waste down the drain or into any sewer system.^{[1][2]}
 - Handle uncleaned, empty containers as if they still contain the product.
 - Ensure compliance with all local, regional, and national hazardous waste regulations.^[7]

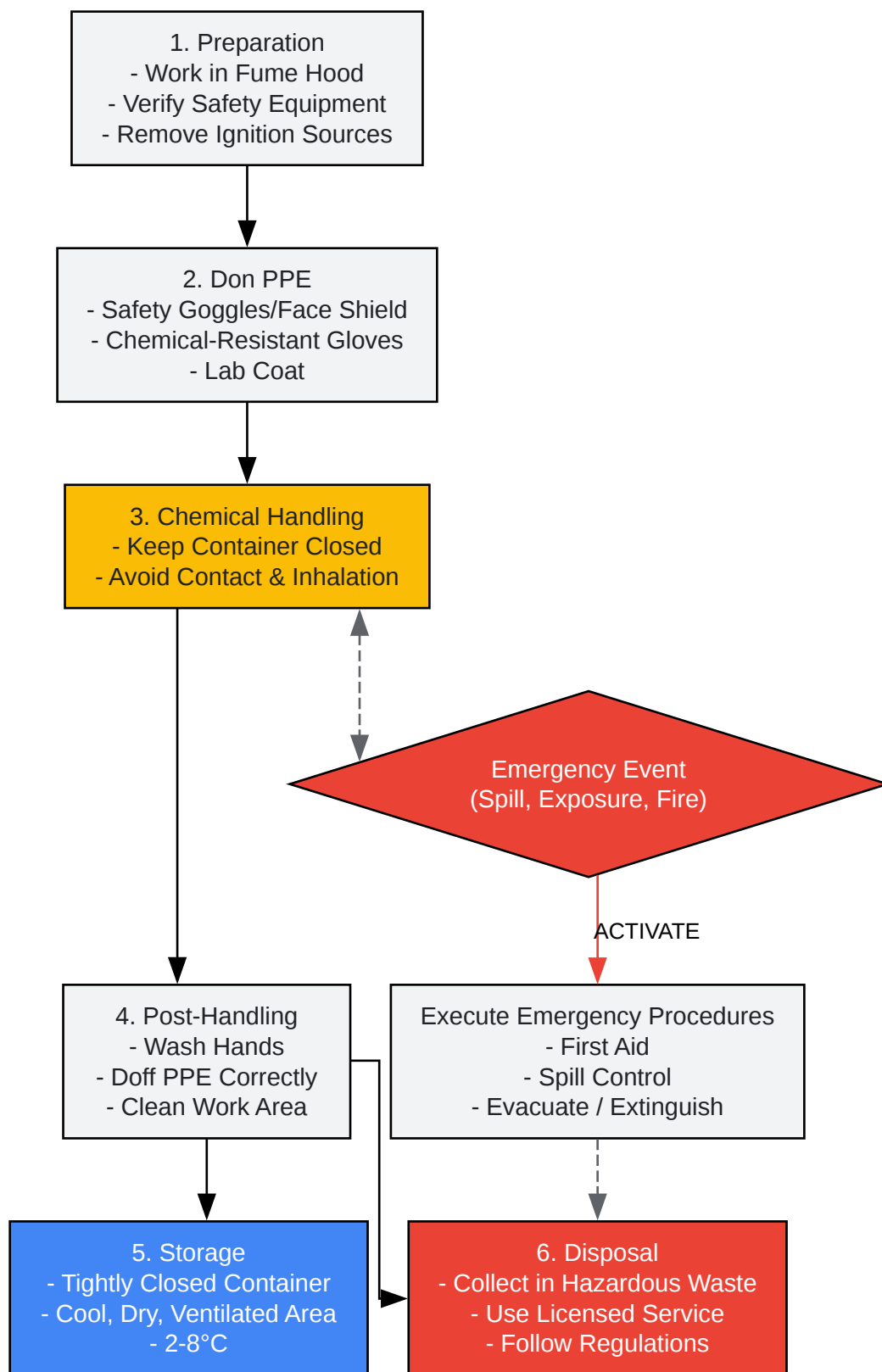
Quantitative Data Summary

The following table summarizes key quantitative data for **1,3-Diethynylbenzene**.

| Property | Value |
|---------------------|--|
| CAS Number | 1785-61-1 ^{[4][8]} |
| Molecular Formula | C ₁₀ H ₆ ^{[4][8]} |
| Molecular Weight | 126.15 g/mol ^{[4][8]} |
| Boiling Point | 188-189 °C ^[4] |
| Density | 0.949 g/mL at 25 °C ^[4] |
| Flash Point | 73 °C (163.4 °F) (closed cup) ^[4] |
| Storage Temperature | 2-8°C ^{[1][4]} |

Safe Handling Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **1,3-Diethynylbenzene**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **1,3-Diethynylbenzene**.

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